

Essential Safety and Operational Guide for Handling Boc-His(Z)-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Boc-His(Z)-OH

Cat. No.: B558410

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling N- α -Boc-N- τ -benzyloxycarbonyl-L-histidine (**Boc-His(Z)-OH**). The following procedures are based on best practices for handling similar amino acid derivatives and are intended for use by researchers, scientists, and drug development professionals in a laboratory setting.

Physicochemical and Hazard Information

While a specific Safety Data Sheet (SDS) for **Boc-His(Z)-OH** is not readily available, data from similar compounds suggest that it should be handled with care to mitigate potential risks. The following table summarizes key physicochemical properties.

Property	Value	Source(s)
Synonyms	N-alpha-Boc-N-tau-benzyloxycarbonyl-L-histidine	[1]
CAS Number	50305-43-6	[1]
Molecular Formula	C19H23N3O6	[1]
Molecular Weight	389.4 g/mol	[1]
Appearance	White to off-white or beige powder	[2]

Note: Hazard information is based on similar compounds and may not be fully representative of **Boc-His(Z)-OH**.

Personal Protective Equipment (PPE) and Safety Measures

The following personal protective equipment is recommended to ensure safety when handling **Boc-His(Z)-OH**.

Category	Requirement	Rationale
Eye Protection	Chemical safety goggles or glasses.	To prevent eye irritation from potential dust particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	To prevent skin contact and potential irritation.
Respiratory Protection	Use in a well-ventilated area such as a chemical fume hood. If dust is generated, a NIOSH-approved respirator (e.g., N95 dust mask) is recommended.	To avoid inhalation of dust which may cause respiratory tract irritation.[3]
Body Protection	Laboratory coat.	To prevent contamination of personal clothing.[3]
Hygiene	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.	To prevent accidental ingestion.[3]

Operational Plan: Step-by-Step Handling Protocol

Proper handling from receipt to disposal is crucial for safety and maintaining the integrity of the compound.

Storage and Preparation

- Storage: Upon receipt, store **Boc-His(Z)-OH** in a tightly sealed container in a cool, dry, and well-ventilated place. For long-term storage, refrigeration may be recommended; consult the

supplier's instructions.

- Preparation: Before opening, allow the container to equilibrate to room temperature to prevent condensation of atmospheric moisture, which could degrade the compound.^[2] All handling of solid **Boc-His(Z)-OH**, particularly weighing and preparing solutions, should be conducted within a certified chemical fume hood to prevent inhalation of any dust or aerosols.^{[3][4]}

Handling

- Gather Materials: Assemble all necessary equipment, such as spatulas, weigh boats, and reaction vessels, and place them inside the chemical fume hood.^[4]
- Weighing: Use a tared weigh boat to accurately measure the desired amount of the compound. Work efficiently to minimize exposure time.^[2]
- Transfer: Carefully transfer the weighed powder to the reaction vessel.
- Resealing: Securely reseal the main container of **Boc-His(Z)-OH** immediately after use.^[2]
- Cleaning: Clean any residual powder from the work surface using a damp cloth or absorbent paper, and dispose of it as contaminated waste.

Spill and Exposure Procedures

- Minor Spill: In the event of a small spill, carefully sweep up the solid material, trying to minimize dust generation. Place the material and any contaminated cleaning supplies into a sealed, suitable container for hazardous waste disposal.^[5]
- Skin Contact: Should the chemical come into contact with your skin, immediately wash the affected area with soap and plenty of water and remove any contaminated clothing.^{[5][6]}
- Eye Contact: In case of eye contact, flush the eyes with water as a precaution.^{[5][6]}
- Inhalation: If inhaled, move the individual to fresh air. If they are not breathing, provide artificial respiration.^{[5][6]}

Disposal Plan

Proper disposal of **Boc-His(Z)-OH** and any associated waste is essential to prevent environmental contamination and comply with regulations.

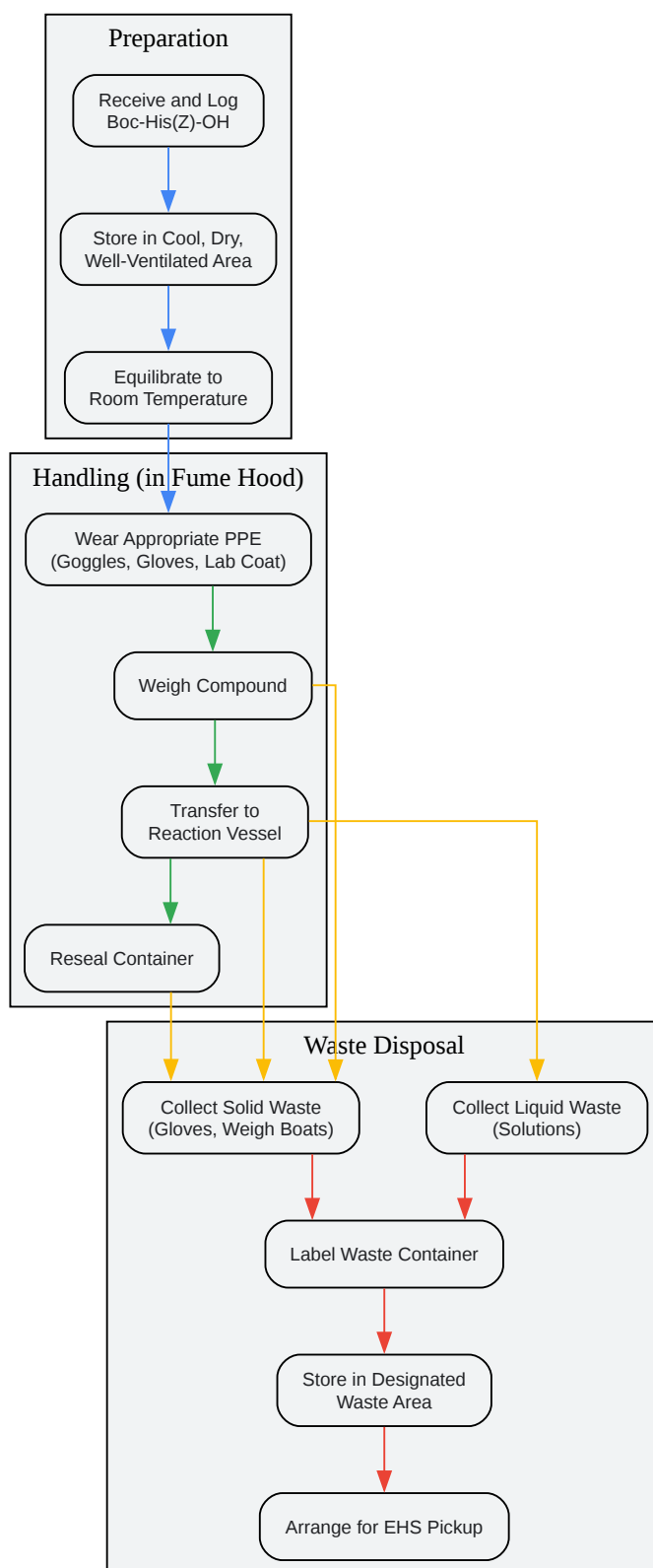
Waste Segregation and Collection

- Solid Waste: Collect all solid waste containing **Boc-His(Z)-OH**, including residual product and contaminated consumables (e.g., weighing paper, gloves, and spatulas), in a dedicated, leak-proof, and clearly labeled hazardous waste container.[3]
- Liquid Waste: If **Boc-His(Z)-OH** is in a solution, collect it in a sealed and appropriately labeled container that is compatible with the solvent used.[3] Do not pour chemical waste down the drain.[5]
- Labeling: The waste container label should include the full chemical name, "**Boc-His(Z)-OH**," and any relevant institutional tracking numbers. Clearly indicate that it is chemical waste.[3]

Storage and Disposal

- Waste Storage: Store the sealed waste container in a cool, dry, and well-ventilated area designated for chemical waste accumulation.[3] Segregate it from incompatible materials, such as strong oxidizing agents.[3][6]
- Final Disposal: Arrange for the pickup of the hazardous waste container with your institution's Environmental Health and Safety (EHS) office or their designated licensed chemical waste disposal contractor.[3] The final disposal will likely involve incineration at a permitted facility to ensure the complete destruction of the compound.[3]

Workflow for Handling Boc-His(Z)-OH



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Caption: Workflow for the safe handling and disposal of **Boc-His(Z)-OH**.

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